

ritanserin storage conditions stability

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Compound Focus: Ritanserin

CAS No.: 87051-43-2

Cat. No.: S541477

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Storage Conditions & Handling

For optimal stability, please adhere to the following storage and handling guidelines based on supplier specifications:

| Condition | Specification |
|-----------------------|--|
| Solid Form | Store lyophilized (freeze-dried) powder at -20°C . [1] |
| Stock Solution | Store dissolved in DMSO at -20°C . [1] [2] |
| Shelf Life (Solid) | Stable for 36 months when lyophilized and stored desiccated at -20°C. [1] |
| Shelf Life (Solution) | Use solution stored at -20°C within 1 month to prevent loss of potency. [1] |
| Freeze-Thaw | Aliquot stock solutions to avoid multiple freeze-thaw cycles. [1] |
| Solution Preparation | Soluble in DMSO (50 mg/mL, 104.7 mM); sonication is recommended. [2] |

Experimental Protocols & Validation

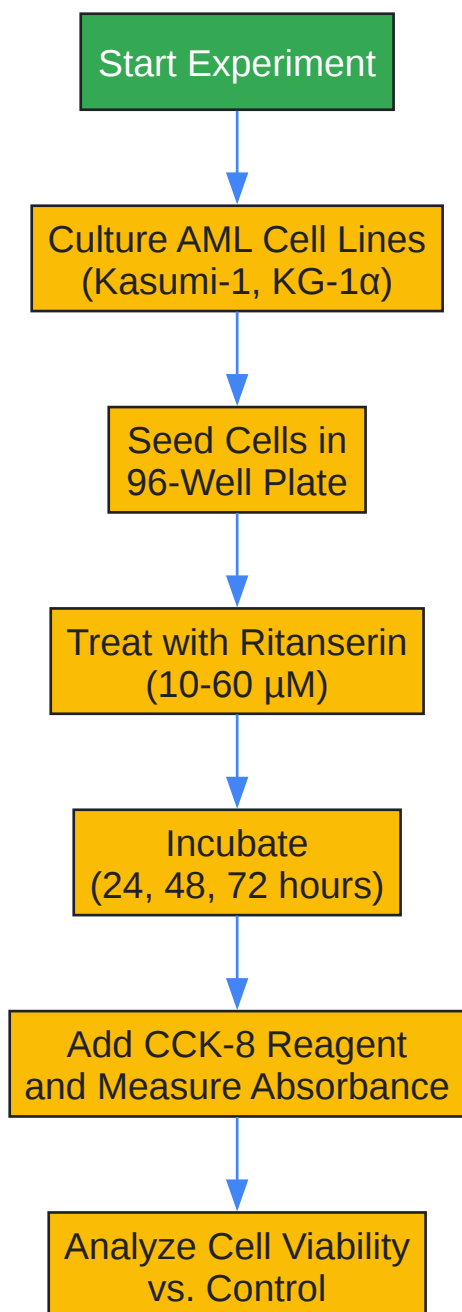
The following validated experimental protocols can serve as a reference for your research on **ritanserin**, particularly in oncology.

In Vitro Anti-Leukemia Activity Assay

This methodology is based on a 2023 study investigating **ritanserin**'s effects on Acute Myeloid Leukemia (AML) cell lines [3].

- **1. Cell Culture:** Maintain human AML cell lines (e.g., Kasumi-1, KG-1 α) in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin/streptomycin at 37°C in a 5% CO₂ incubator. [3]
- **2. Drug Treatment:**
 - Prepare a stock solution of **ritanserin** in DMSO. [3]
 - Seed AML cells in 96-well plates at a density of 1x10⁴ cells per well in 100 μ L of medium. [3]
 - Treat cells with a range of **ritanserin** concentrations (e.g., 10-60 μ M). Include a control group treated with DMSO only. [3]
- **3. Viability Measurement:**
 - After 24, 48, and 72 hours of treatment, assess cell viability using a Cell Counting Kit-8 (CCK-8). [3]
 - Add the CCK-8 reagent to each well, incubate, and then measure the absorbance to determine the percentage of living cells compared to the control group. [3]

The workflow for this experiment can be visualized as follows:



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Apoptosis Analysis via Flow Cytometry

This protocol runs concurrently with the viability assay to measure **ritanserin**-induced cell death. [3]

- **1. Cell Culture & Treatment:** Culture and treat AML cells as described in the previous protocol. [3]
- **2. Staining:**

- After 24, 48, or 72 hours of treatment, harvest the cells. [3]
- Use an Annexin V/PI apoptosis detection kit. Resuspend the cells in a binding buffer and stain with Annexin V and Propidium Iodide (PI). [3]
- **3. Analysis:** Analyze the stained cells using a flow cytometer (e.g., NovoCyte Quanteon). Annexin V-positive cells are defined as apoptotic. [3]

Troubleshooting Common Issues

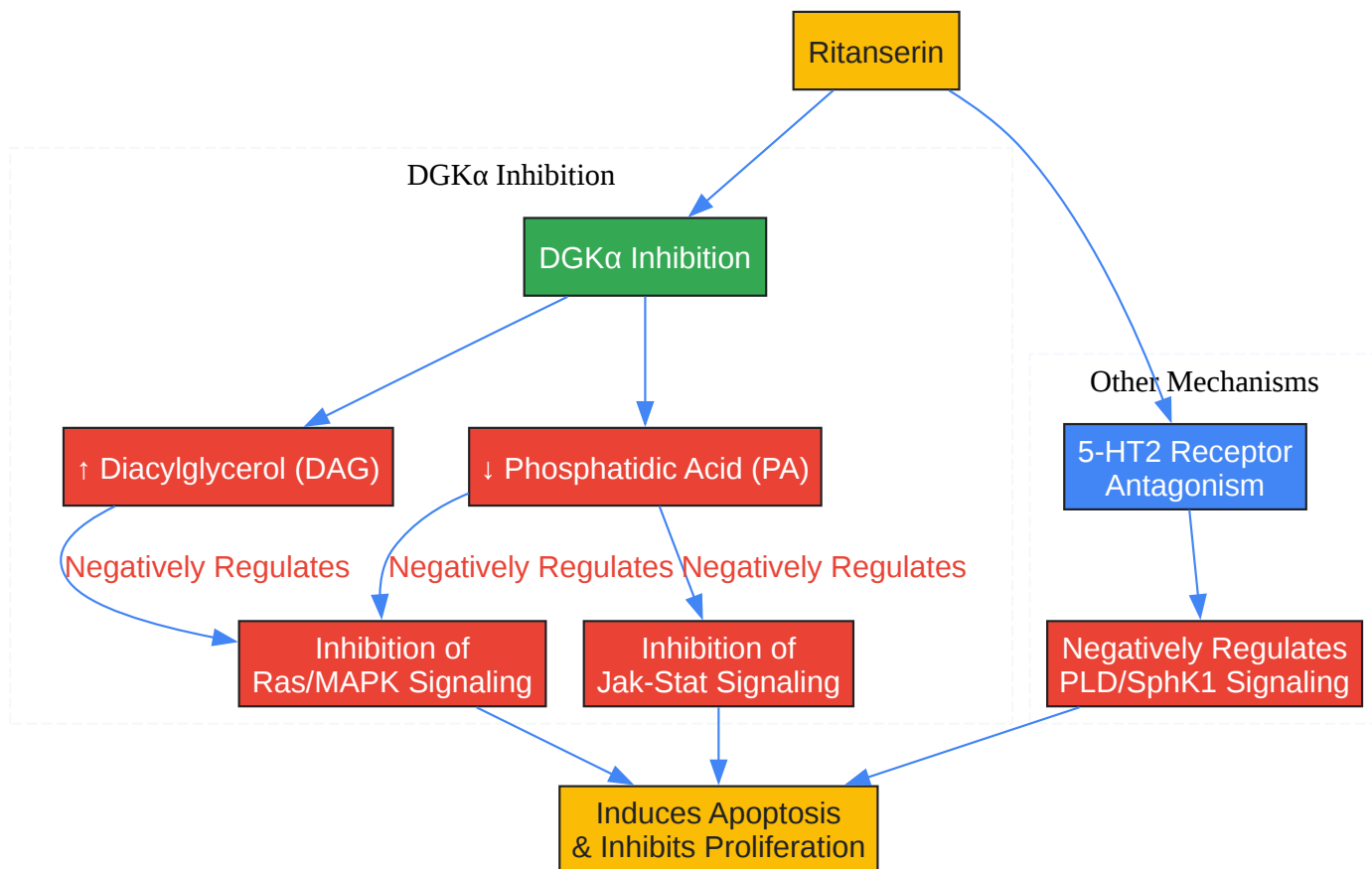
Here are solutions to some potential problems you might encounter:

| Problem | Possible Cause | Suggested Solution |
|------------------------------------|--|--|
| Precipitate in stock solution | Solubility limit; cold temperature | Warm solution to room temperature and sonicate briefly. [2] |
| Loss of bioactivity | Extended storage in solution; repeated freeze-thaw | Use fresh aliquots; avoid more than 1 month of storage; do not re-freeze used aliquots. [1] |
| High background in viability assay | Contamination; inaccurate pipetting | Ensure sterile technique; calibrate pipettes; include control wells with medium only. |
| Low apoptosis signal | Ineffective staining; incorrect dosing | Titrate ritanserin concentration; confirm staining protocol with a positive control (e.g., a known apoptosis inducer). |

Key Mechanisms & Pathways

Ritanserin is a potent and selective 5-HT₂ receptor antagonist but also inhibits Diacylglycerol kinase alpha (DGK α). This dual action is central to its investigated anti-cancer effects, which involve the suppression of multiple signaling pathways. [3] [4]

The following diagram illustrates the key signaling pathways modulated by **ritanserin** in cancer cells, based on current research:



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References

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2. | R 55667 | 5-HT2 receptor Antagonist | TargetMol Ritanserin [targetmol.com]
3. Ritanserin suppresses acute myeloid leukemia by inhibiting ... [pmc.ncbi.nlm.nih.gov]

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